

# A comparative study of Epalrestat and pregabalin in treating diabetic neuropathy

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## Compound of Interest

Compound Name: *Epalrestat*

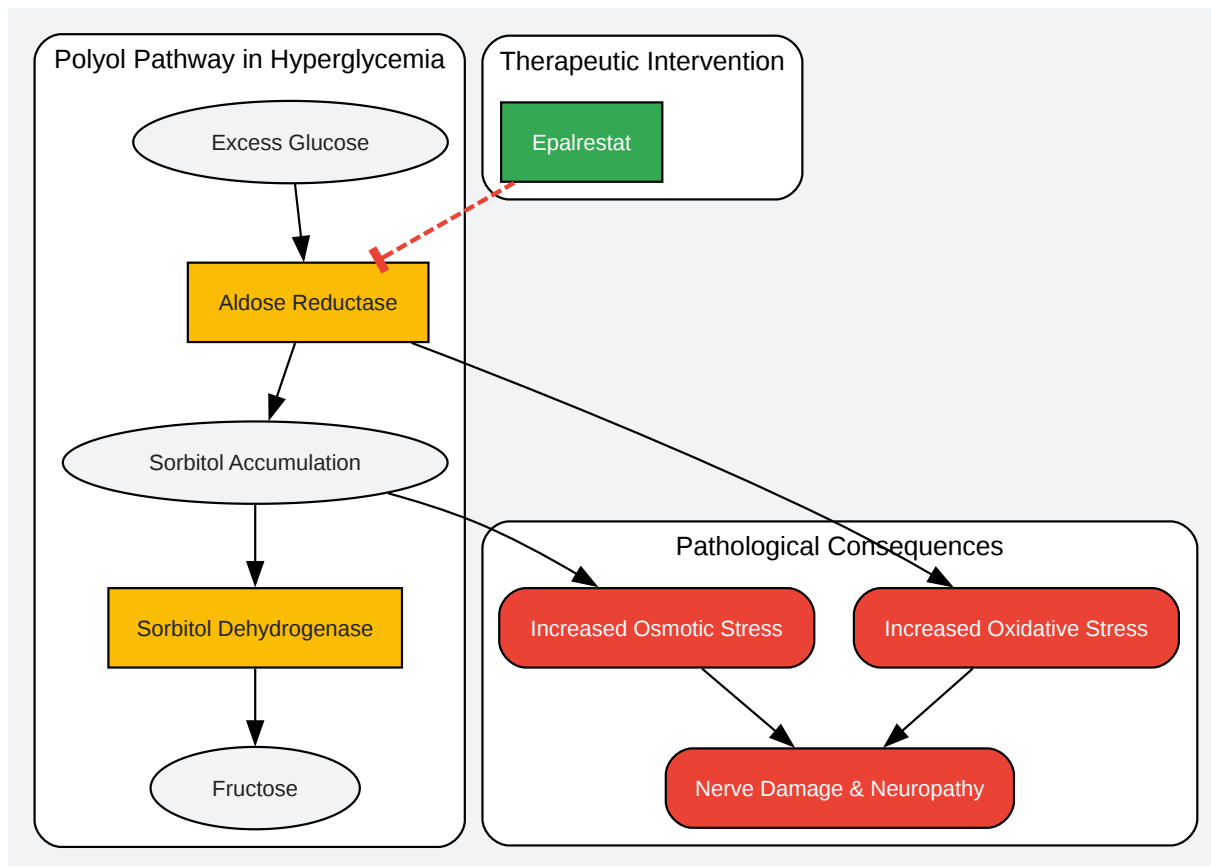
Cat. No.: *B1671369*

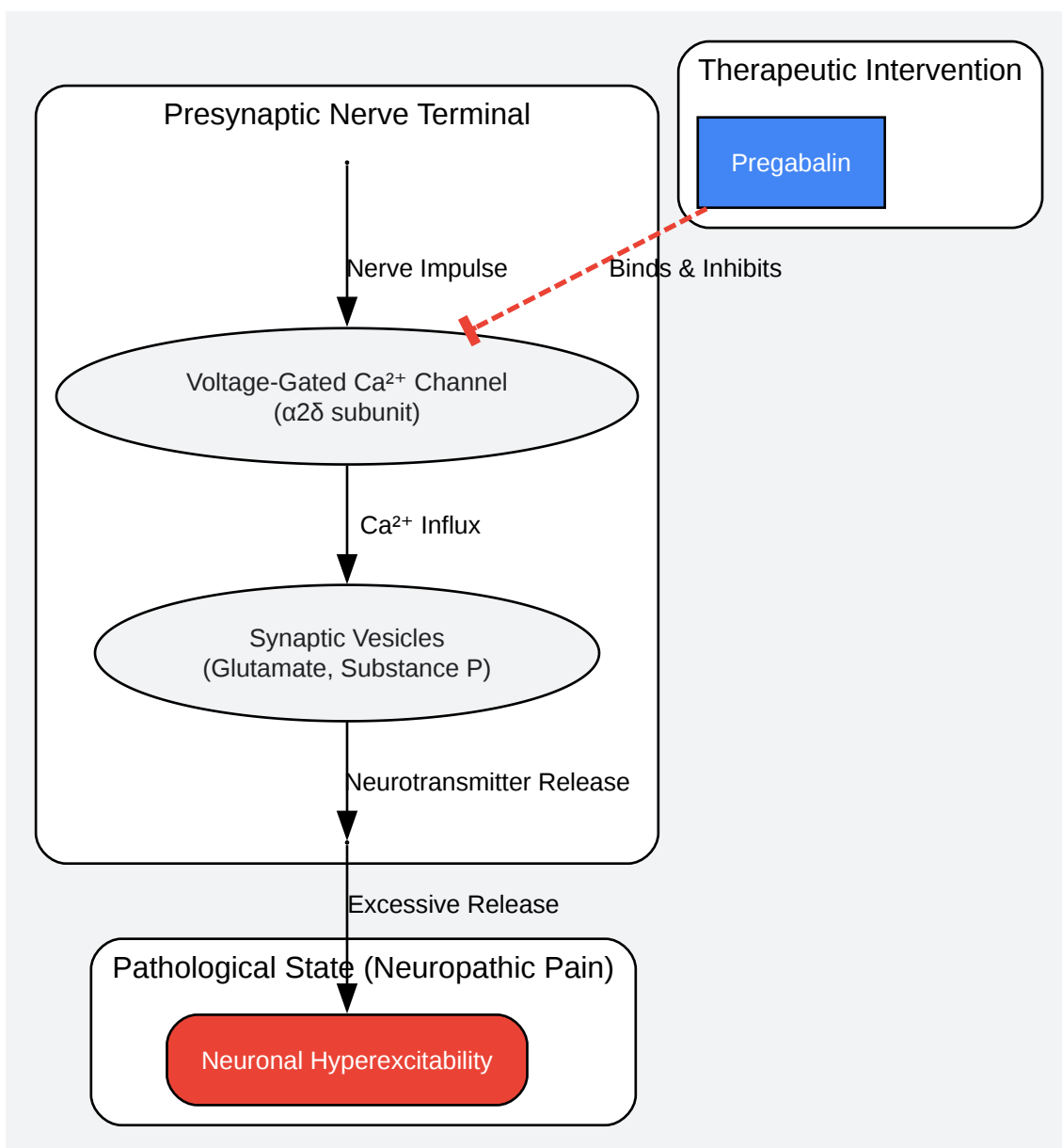
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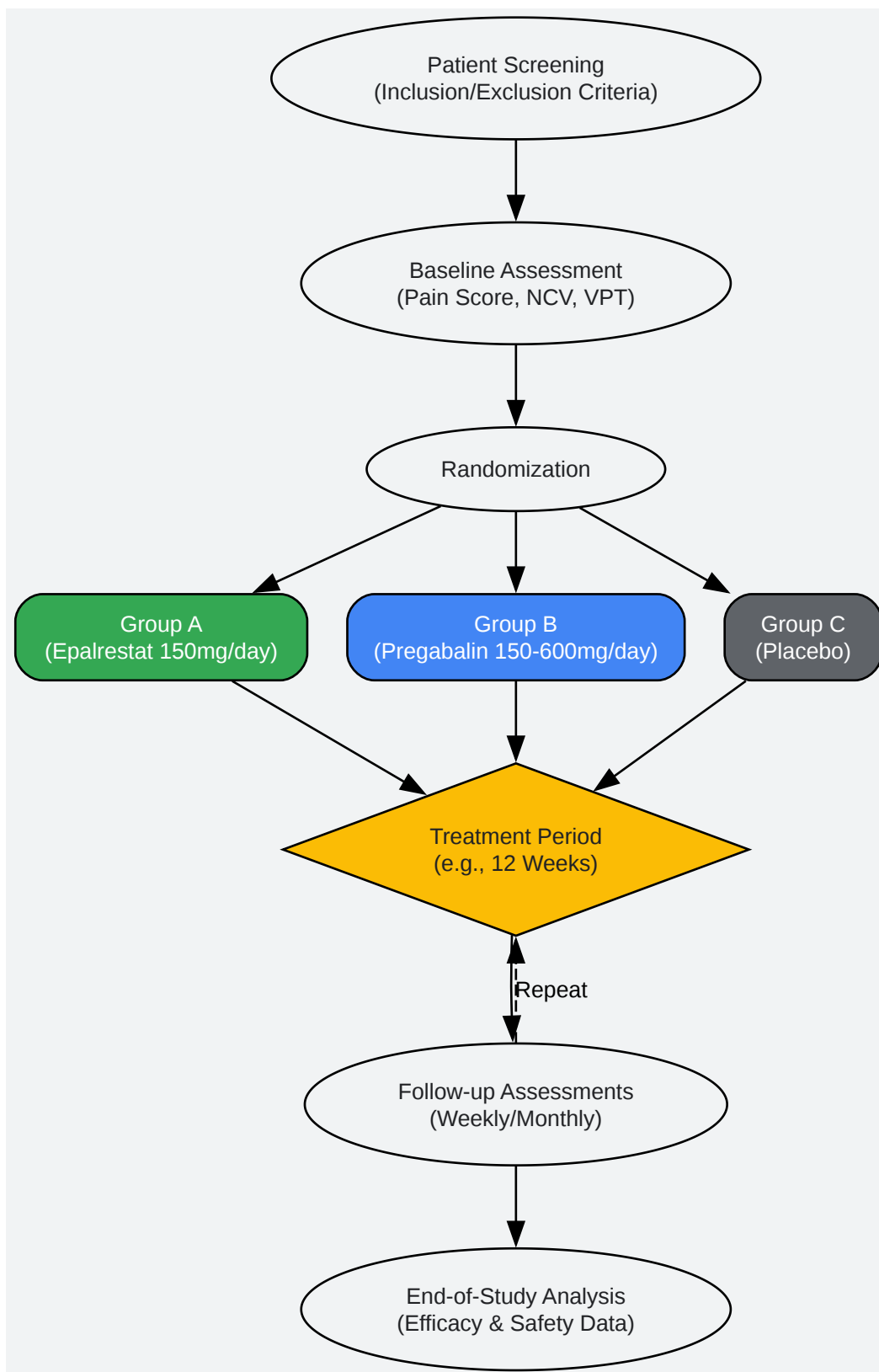
## Mechanism of Action

The therapeutic approaches of **Epalrestat** and Pregabalin are fundamentally different, targeting distinct pathological pathways implicated in diabetic neuropathy.

**Epalrestat**: As a noncompetitive and reversible aldose reductase inhibitor, **Epalrestat** targets the polyol pathway.<sup>[5][6]</sup> In hyperglycemic conditions, excess glucose is shunted into this pathway, where aldose reductase converts it to sorbitol.<sup>[7]</sup> The accumulation of intracellular sorbitol creates osmotic stress, leading to nerve cell damage.<sup>[8]</sup> By inhibiting aldose reductase, **Epalrestat** reduces sorbitol accumulation, thereby mitigating osmotic stress and oxidative damage to nerve cells.<sup>[5][7]</sup> This action helps to preserve nerve function and can improve symptoms such as pain, numbness, and tingling.<sup>[7][9]</sup>







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